

Introduction: The Genesis of Organophosphorus Chemistry

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Compound of Interest

Compound Name: *O,O,S-Triethyl thiophosphate*

CAS No.: 1186-09-0

Cat. No.: B046645

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O,O,S-Triethyl phosphorothioate belongs to the vast and influential class of organophosphorus (OP) compounds, organic derivatives of phosphoric acid. The history of these compounds is a compelling narrative of scientific inquiry that straddles the line between agricultural advancement and military application. Organophosphate chemistry's roots can be traced back to the 19th century, with early syntheses of phosphoric acid derivatives by chemists like Lassaigne in 1820, and later, the synthesis of tetraethyl pyrophosphate (TEPP) in 1854 by Moschnin and Philippe de Clermont.^{[1][2][3]} However, the profound biological activity of these molecules remained largely unexplored until the 1930s.

The pivotal chapter in the history of organophosphates was written by the German chemist Dr. Gerhard Schrader at IG Farben.^{[2][4]} Tasked with developing novel insecticides to secure Germany's food supply, Schrader's research into organophosphorus compounds uncovered their potent insecticidal properties.^{[5][6][7]} This pursuit led to the landmark, albeit accidental, discovery of their extreme toxicity to mammals through the inhibition of the critical enzyme acetylcholinesterase.^[5] This dual discovery path resulted in the development of both highly effective agricultural insecticides, such as parathion, and potent chemical warfare nerve agents, including Tabun (1936) and Sarin (1938).^{[5][6][7][8]} It is within this complex historical

context of agricultural ambition and military secrecy that compounds like O,O,S-Triethyl phosphorothioate emerged.

Physicochemical Characteristics

O,O,S-Triethyl phosphorothioate, also known by synonyms such as Phosphorothioic Acid O,O,S-Triethyl Ester and O,O-Diethyl S-Ethyl Phosphorothioate, is a clear, colorless oil.^[9] Its fundamental properties are summarized below.

Property	Value	References
CAS Number	1186-09-0	^[9] ^[10]
Molecular Formula	C ₆ H ₁₅ O ₃ PS	^[9]
Molecular Weight	198.22 g/mol	^[9]
Appearance	Clear Colourless Oil	^[9]
Boiling Point	217°C (estimated)	^[10]
Density	1.1100 g/cm ³	^[10]
Storage	2-8°C, Refrigerator, Under Inert Atmosphere	^[9] ^[10]

Synthesis and Chemical Elaboration

The synthesis of phosphorothioates, including the O,O,S-triethyl isomer, has evolved, with modern methods favoring efficiency and yield. Historically, the preparation of related compounds laid the groundwork for current protocols.

Conceptual Synthesis Pathways

Several strategic approaches have been documented for the synthesis of phosphorothioates:

- **Sulfurization of Phosphites:** A common method involves the reaction of a trialkyl phosphite with elemental sulfur. For the isomeric O,O,O-Triethyl phosphorothioate, this involves reacting triethyl phosphite with sulfur, often in the presence of the ethanol used in the phosphite's preparation.^[11]

- **Alkylation of Thiophosphate Salts:** A direct and versatile route involves the S-alkylation of O,O'-dialkyl thiophosphate anions. These ambident nucleophiles can be reacted with alkyl halides. Studies show that reacting ammonium O,O'-diethyl thiophosphate with electrophiles like benzyl halides results exclusively in S-alkylation.^[12]
- **One-Pot Microwave-Assisted Synthesis:** A modern, efficient, and solvent-free approach has been developed. This method involves the reaction of an alkyl halide with a mixture of diethyl phosphite, sulfur, and a base like triethylamine, often accelerated by microwave irradiation. ^{[12][13]} This protocol offers a streamlined process for generating phosphorothioates.^[13]

Experimental Protocol: One-Pot Synthesis of Phosphorothioates

The following is a generalized protocol based on the one-pot synthesis methodology, illustrating the principles of the reaction.^{[12][13]}

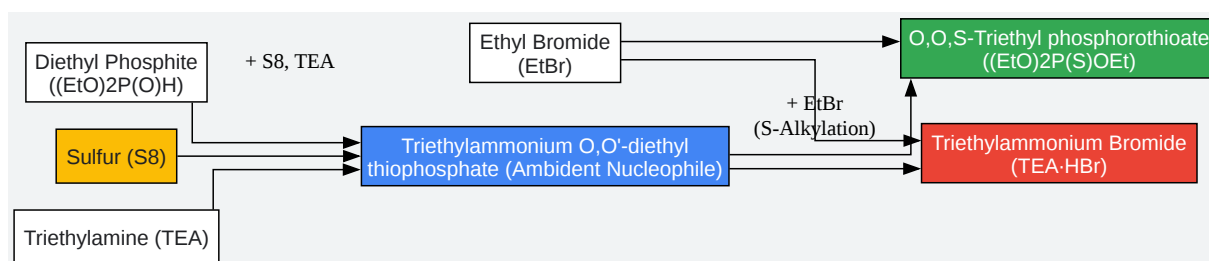
Objective: To synthesize an S-alkyl O,O-diethyl phosphorothioate.

Materials:

- Diethyl phosphite
- Sulfur powder
- Triethylamine (TEA)
- Appropriate alkyl halide (e.g., Ethyl bromide for O,O,S-Triethyl phosphorothioate)
- Acidic alumina
- Microwave reactor
- Standard laboratory glassware for extraction and purification
- Solvents for workup (e.g., diethyl ether, water)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a microwave-safe reaction vessel, combine diethyl phosphite (1.0 eq), sulfur powder (1.1 eq), and acidic alumina.
- To this mixture, add the alkyl halide (1.0 eq) followed by triethylamine (1.1 eq).
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at a specified power and temperature for a predetermined time, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Extract the product from the alumina using a suitable organic solvent, such as diethyl ether.
- Wash the organic extract with water and then with brine to remove any water-soluble impurities and salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product using column chromatography on silica gel to obtain the pure O,O,S-trialkyl phosphorothioate.



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Caption: One-pot synthesis of O,O,S-Triethyl phosphorothioate.

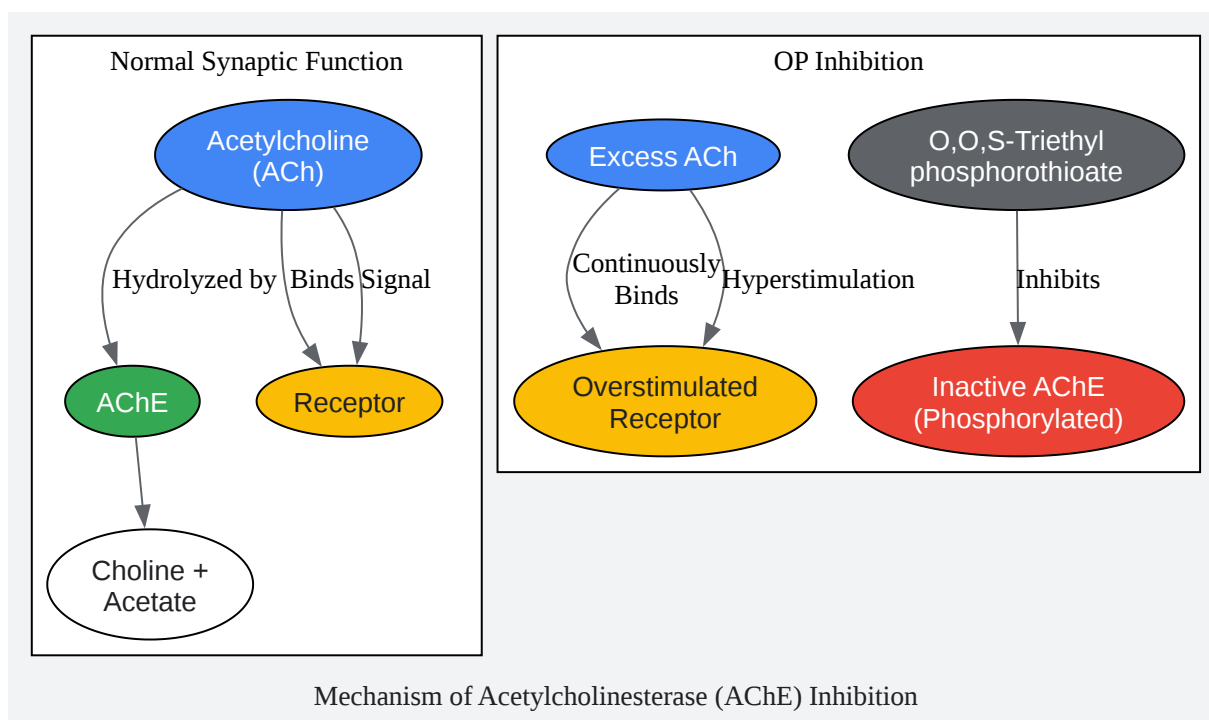
Toxicology and Mechanism of Action

The primary mechanism of toxicity for O,O,S-Triethyl phosphorothioate, consistent with its organophosphate classification, is the inhibition of acetylcholinesterase (AChE).[14] AChE is a crucial enzyme responsible for hydrolyzing the neurotransmitter acetylcholine at cholinergic synapses, thereby terminating the nerve signal.

Mechanism of AChE Inhibition

- **Binding and Phosphorylation:** The phosphorus atom of the phosphorothioate is electrophilic and reacts with a serine hydroxyl group in the active site of AChE. This forms a stable, phosphorylated enzyme complex.
- **Enzyme Inactivation:** This phosphorylation effectively inactivates the enzyme, preventing it from breaking down acetylcholine.
- **Acetylcholine Accumulation:** With AChE inhibited, acetylcholine accumulates in the synaptic cleft, leading to hyperstimulation of cholinergic receptors throughout the nervous system.
- **Clinical Manifestations:** This overstimulation results in a cholinergic crisis, characterized by symptoms such as salivation, lacrimation, urination, defecation, gastrointestinal distress, and emesis (SLUDGE), as well as muscle tremors, paralysis, and ultimately, death due to respiratory failure.

Studies have revealed that the toxic effects can be complex. O,O,S-trialkyl phosphorothioates can induce intoxication through both cholinergic and noncholinergic mechanisms.[15][16] Furthermore, research on rats has shown that O,O,S-Triethyl phosphorothioate can cause delayed mortality, with death occurring several days after a single dose, and can induce toxicological lung damage at high concentrations.[10][17][18][19] Its acute toxicity is noted to be slightly less than its O,O,S-trimethyl analogue.[17]



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Caption: Cholinergic synapse function and its disruption by organophosphates.

Metabolism and Biological Fate

While specific metabolic pathways for O,O,S-Triethyl phosphorothioate are not extensively detailed in the provided literature, the general metabolism of phosphorothioates has been studied, particularly in the context of antisense oligonucleotides. These studies provide a framework for understanding its likely biological fate.

Phosphorothioates are known to be more resistant to nuclease degradation than their natural phosphodiester counterparts, a property that is leveraged in therapeutic applications.^[20] Metabolism, when it occurs, is often mediated by exonucleases (both 3' and 5') and endonucleases, primarily in the liver and kidneys.^[21] The primary metabolic pathway for many phosphorothioate compounds is believed to be via 3'-exonuclease activity.^[22] The rate of

metabolism can be influenced by several factors, including the specific chemical structure and the presence of stereoisomers at the phosphorus center.[21] Following administration, phosphorothioates tend to accumulate in tissues, particularly the kidney and liver.[20]

Applications and Significance

The discovery and development of O,O,S-Triethyl phosphorothioate are rooted in the broader search for effective pesticides. Its primary documented use is as an organophosphorus pesticide, valued for its ability to control insect populations in agricultural settings.[10][19] It has also been used as a synergist with other pesticides, potentially enhancing their efficacy.[14] Beyond its direct application, O,O,S-Triethyl phosphorothioate and its analogues serve as important research tools in toxicology and pharmacology, helping scientists to understand the mechanisms of organophosphate toxicity and to develop potential antidotes and protective measures.[15][18]

Conclusion

The history of O,O,S-Triethyl phosphorothioate is intrinsically linked to the broader narrative of organophosphorus chemistry. From the early academic syntheses of the 19th century to the intensive, dual-purpose research of Gerhard Schrader in the 1930s and 40s, the development of these compounds has had a profound impact on both agriculture and global security. O,O,S-Triethyl phosphorothioate stands as a representative of a class of molecules whose potent biological activity was harnessed for pest control. Understanding its history, synthesis, and mechanism of action provides critical insight for researchers in toxicology, drug development, and environmental science, underscoring the enduring legacy of this powerful class of chemical agents.

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